

Proper Disposal of VBIT-4: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	VBIT-4
CAS No.:	2086257-77-2
Cat. No.:	B1193723

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the proper disposal procedures for **VBIT-4**, a voltage-dependent anion channel 1 (VDAC1) oligomerization inhibitor.

While a specific Safety Data Sheet (SDS) with explicit disposal instructions for **VBIT-4** is not readily available in public resources, its chemical structure indicates it is a halogenated organic compound. Therefore, its disposal must adhere to the standard procedures for this class of chemical waste to ensure laboratory safety and environmental protection.

Chemical and Physical Properties of VBIT-4

A summary of the known quantitative data for **VBIT-4** is presented below for easy reference.

Property	Value
Molecular Formula	$C_{21}H_{23}ClF_3N_3O_3$
Molecular Weight	457.87 g/mol
CAS Number	2086257-77-2

VBIT-4 Disposal Protocol

This protocol provides a step-by-step methodology for the safe disposal of **VBIT-4** waste. It is crucial to consult and follow your institution's specific chemical hygiene plan and waste disposal guidelines.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves.

2. Waste Segregation:

- Crucially, do not mix **VBIT-4** waste with non-halogenated organic waste.
- Designate a specific, clearly labeled waste container for "Halogenated Organic Waste."
- The container must be made of a compatible material (e.g., high-density polyethylene, glass) and have a secure screw-top cap.

3. Waste Collection:

- Collect all materials contaminated with **VBIT-4**, including:
 - Unused or expired **VBIT-4** solid compound.
 - Solutions containing **VBIT-4**.
 - Contaminated consumables such as pipette tips, tubes, and gloves.
- For liquid waste, pour it carefully into the designated halogenated waste container.

- For solid waste (e.g., powders, contaminated labware), place it in a sealed, labeled bag before depositing it into the solid halogenated waste container.

4. Labeling:

- Clearly label the waste container with "Halogenated Organic Waste" and list the primary constituents, including "**VBIT-4**."
- Indicate the approximate concentration or quantity of **VBIT-4**.
- Include the date of waste accumulation.

5. Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area.
- The storage area should be well-ventilated and away from heat sources or incompatible chemicals.

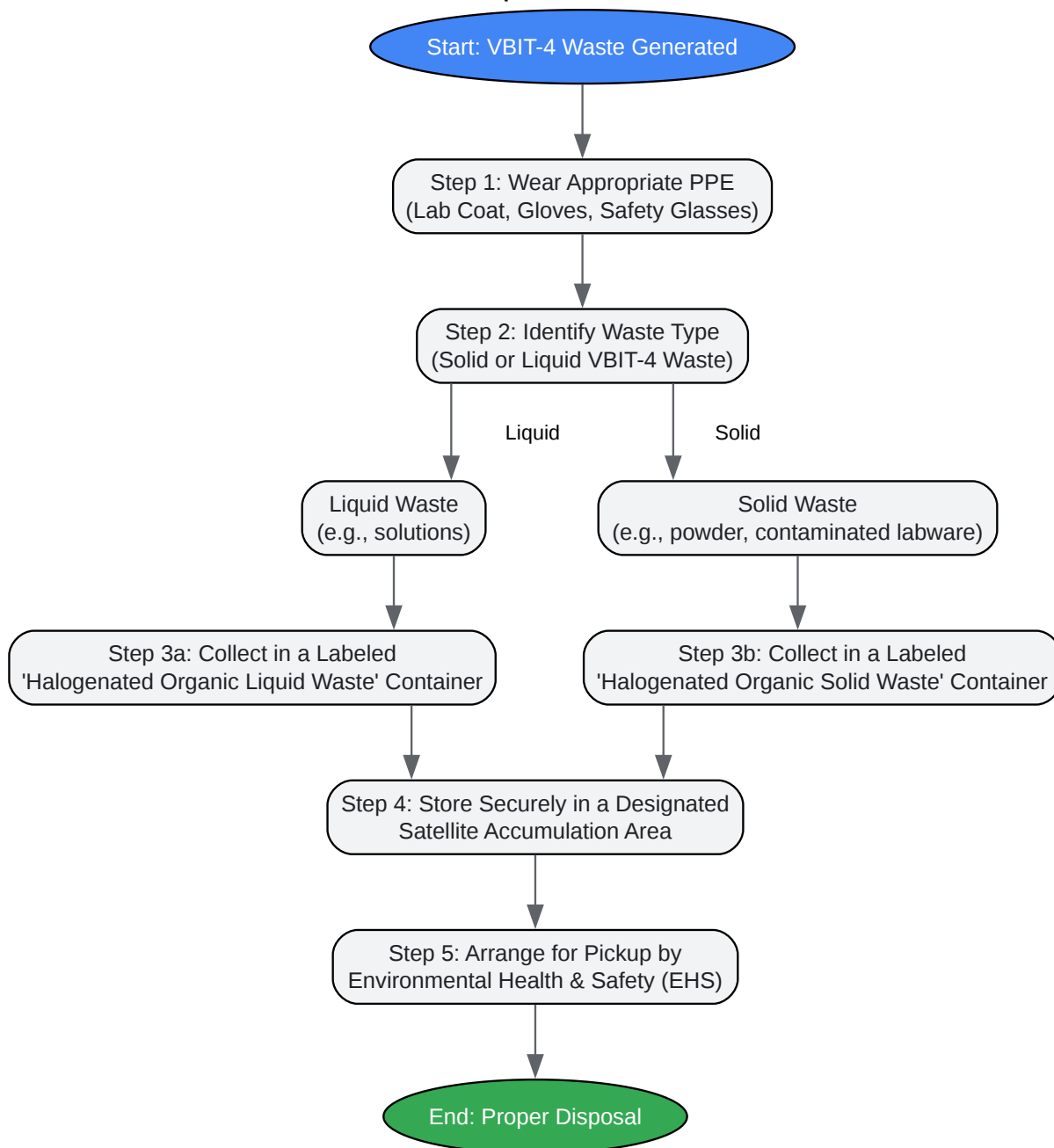
6. Disposal Request:

- Once the waste container is full or has reached the designated accumulation time limit set by your institution, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for requesting a chemical waste pickup.

VBIT-4 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **VBIT-4**.

VBIT-4 Disposal Workflow



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